

Comprehensive Safety and Handling Guide for 4-Fluorobenzyl Chloride

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Compound of Interest

Compound Name: 4-Fluorobenzyl chloride

Cat. No.: B032592

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **4-Fluorobenzyl chloride** in a laboratory environment. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical and Physical Properties

4-Fluorobenzyl chloride is a combustible, corrosive liquid that can cause severe skin burns and eye damage.[1][2] It is also harmful if swallowed and is classified as a lachrymator, a substance that irritates the eyes and causes tears.[3] Understanding its properties is the first step toward safe handling.

Property	Value	References
CAS Number	352-11-4	[1][4]
Molecular Formula	C ₇ H ₆ ClF	[4][5]
Molecular Weight	144.57 g/mol	[4][5]
Appearance	Colorless to almost colorless clear liquid	[5][6]
Boiling Point	181-185 °C	[3][5]
Melting Point	-18 °C	[3][5]
Flash Point	72 °C / 161.6 °F (closed cup)	[3][4]
Autoignition Temp.	590 °C / 1094 °F	[3][7]
Density	1.207 g/mL at 25 °C	[4]
NFPA 704 Rating	Health: 3, Flammability: 2, Instability: 0	[7][8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent personal exposure. Standard laboratory attire (long pants, closed-toe shoes) should be supplemented with the following:

- Eye and Face Protection: Wear tight-fitting safety goggles approved under standards such as NIOSH (US) or EN 166 (EU).[8] A face shield (minimum 8 inches) is required for additional protection.[8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves for integrity before each use and use proper removal technique to avoid skin contact.[8]
 - Clothing: A lab coat or long-sleeved clothing is necessary.[3] For tasks with a higher risk of splashing, a PVC apron or a full PVC protective suit may be required.[2]

- Respiratory Protection: All handling must be done in a certified chemical fume hood.[1][3] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., Type ABEK organic vapor filter).[1][3][4]

Operational Plan: Safe Handling and Storage

Adherence to strict handling and storage protocols is crucial to minimize risks.

Handling Procedures

- Ventilation: Always handle **4-Fluorobenzyl chloride** inside a properly functioning chemical fume hood to avoid inhalation of vapors, mists, or sprays.[1][3]
- Avoid Contact: Take all necessary precautions to prevent contact with skin, eyes, and clothing.[1] Do not breathe vapors.[2]
- Ignition Sources: This is a combustible liquid. Keep it away from heat, sparks, open flames, and hot surfaces.[1][2] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge by grounding and bonding containers during transfers.[2]
- Hygiene: Wash hands thoroughly after handling and before breaks, eating, or drinking.[8][9]

Storage Plan

- Location: Store in a cool, dry, and well-ventilated area designated as a "Corrosives Area".[1][3]
- Containers: Keep containers tightly closed and sealed.[1][2][8] If a container is opened, it must be carefully resealed and kept upright to prevent leakage.[8]
- Incompatibilities: Store away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[1][10]

Emergency Procedures

Immediate and appropriate response during an emergency is critical. Ensure eyewash stations and safety showers are readily accessible.[1][3]

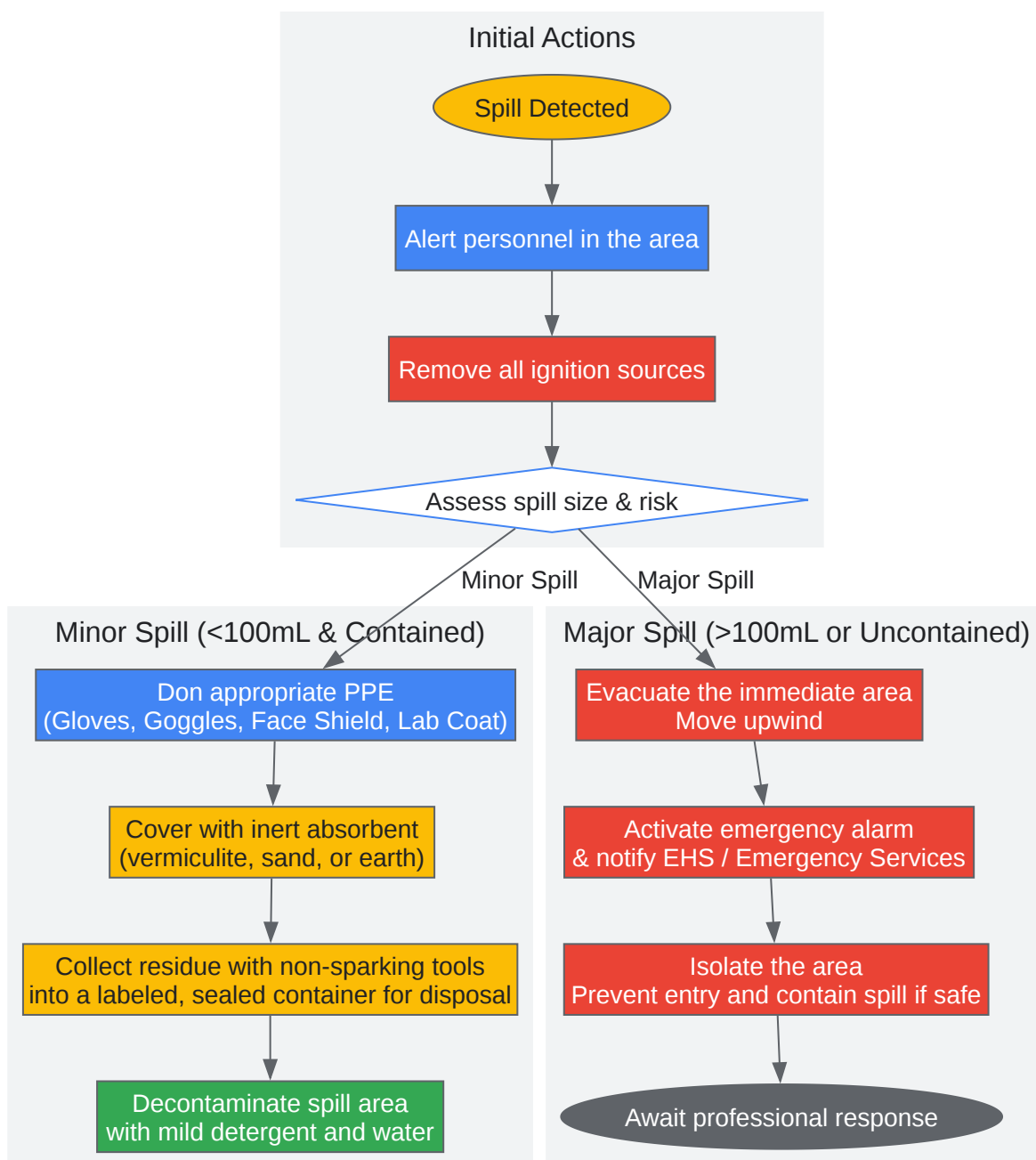
First-Aid Measures

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.^[1]^[2] Remove contact lenses if present and easy to do.^[2] Seek immediate medical attention.^[1]
- Skin Contact: Immediately remove all contaminated clothing and shoes.^[2] Flush the affected skin area with large amounts of water for at least 15 minutes.^[1] Seek immediate medical attention.^[1]
- Inhalation: Move the person to fresh air and keep them warm and at rest.^[2] If breathing is difficult or has stopped, provide artificial respiration.^[7]^[8] Seek immediate medical attention.^[2]
- Ingestion: Do NOT induce vomiting.^[2]^[8] Rinse the mouth thoroughly with water.^[8] Never give anything by mouth to an unconscious person.^[7]^[8] Seek immediate medical attention.^[1]

Spill Response Protocol

In the event of a spill, follow a structured response plan. Evacuate non-essential personnel and ensure the area is well-ventilated.^[11]

Workflow for 4-Fluorobenzyl Chloride Spill Response



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Workflow for handling a **4-Fluorobenzyl Chloride** spill.

Spill Cleanup Steps:

- Containment: For minor spills, contain the liquid with an inert absorbent material like sand, earth, or vermiculite.[1][2] Do not use combustible materials.
- Collection: Use non-sparking tools to carefully collect the absorbed material and place it into a suitable, labeled, and sealed container for disposal.[2]
- Decontamination: Clean the spill area thoroughly with a mild detergent solution and water. [11]
- Major Spills: For large spills, evacuate the area immediately and move upwind.[2] Alert your institution's emergency services or the local fire department.[2]

Disposal Plan

Waste generated from the use of **4-Fluorobenzyl chloride** is considered hazardous waste.

- Waste Collection: Collect all waste, including contaminated absorbent materials and disposable PPE, in designated, properly labeled, and sealed containers.[1][2]
- Regulations: Disposal must be in accordance with all applicable local, regional, and national hazardous waste regulations.[1][2] Chemical waste generators must ensure complete and accurate classification of the waste.[1]
- Environmental Protection: Do not allow the chemical or its waste to enter drains, surface water, or the sanitary sewer system.[1]

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